

Spectroscopic Characterization and Synthetic Utility of 4-(Methylthio)butyl Azide

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Compound of Interest

Compound Name: 4-(Methylthio)butyl azide

CAS No.: 57775-01-6

Cat. No.: B113494

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Content Type: Technical Reference & Application Guide Subject: $^1\text{H}/^{13}\text{C}$ NMR Data, Synthesis, and Safety Protocols for

Date: October 26, 2023

Executive Summary

4-(Methylthio)butyl azide (1-azido-4-(methylthio)butane) is a bifunctional organic linker widely utilized in chemical biology and bio-orthogonal chemistry. Structurally, it mimics the side chain of methionine, making it a critical surrogate in the synthesis of azidohomoalanine (Aha) derivatives and for "click" chemistry applications involving metabolic labeling.

This guide provides a definitive reference for the spectroscopic identification of this compound, its safe synthetic preparation, and the handling of its high-energy azide functionality.

Safety Protocol: The C/N Ratio Criticality

WARNING: High-Energy Compound

Before analyzing spectral data, researchers must acknowledge the explosive potential of this molecule. The safety of organic azides is often estimated using the "Smith Open Chain" rule, which suggests a compound is stable if the ratio of (Carbon + Oxygen) atoms to Nitrogen atoms is

Risk Calculation for 4-(Methylthio)butyl Azide ()

- Carbons: 5
- Nitrogens: 3
- Ratio:

Conclusion: This compound falls significantly below the safety threshold of 3.^[1]^[2]0. It possesses high energy density and potential instability.

- Do not distill this compound.^[3]^[4]
- Store in solution whenever possible.
- Shielding: Use a blast shield during synthesis and rotary evaporation.
- Scale: Limit synthesis to < 1 gram per batch.

Synthetic Pathway & Workflow

To understand the NMR impurities often found in this sample, one must understand its genesis. The highest purity is achieved via the activation of 4-(methylthio)-1-butanol, avoiding the use of dithio-bis-precursors which complicate the sulfur region of the NMR.

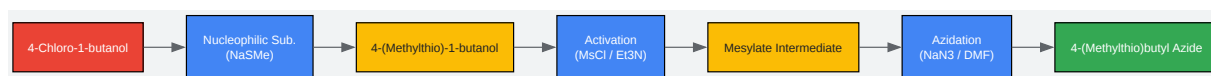
Reaction Scheme

- Precursor: 4-chloro-1-butanol is treated with Sodium Thiomethoxide () to yield 4-(methylthio)-1-butanol.
- Activation: The alcohol is converted to a mesylate (using

) or bromide.

- Azidation: Nucleophilic substitution with Sodium Azide (

) in DMF.



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Figure 1: Step-wise synthesis targeting high-purity isolation for NMR characterization.

Spectroscopic Data: ¹H NMR

The proton NMR spectrum of **4-(methylthio)butyl azide** is characterized by two distinct triplets at the termini of the butyl chain and a sharp singlet for the methyl sulfide.

Solvent:

(Chloroform-d) Frequency: 400 MHz (Standard) Reference: TMS (

0.00) or Residual

(

7.26)

Assignment Table

Position	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
A	3.31	Triplet (t)	2H	6.8 Hz	-protons to Azide (). Deshielded by electronegative .
B	2.51	Triplet (t)	2H	7.1 Hz	-protons to Sulfur (). Typical sulfide range.
C	2.10	Singlet (s)	3H	-	Methyl group on Sulfur (). Very sharp, diagnostic peak.
D	1.65 - 1.78	Multiplet (m)	4H	-	Internal methylene protons (). Overlapping multiplets.

Diagnostic Analysis[5][6]

- Purity Check: Look for a triplet around

3.65. This indicates unreacted alcohol (starting material).

- Mesylate Contamination: A singlet at 3.00 indicates residual mesylate intermediate.
- Water: In , water appears around 1.56, often obscuring the internal methylene multiplet (D).

Spectroscopic Data: ^{13}C NMR

The Carbon-13 spectrum confirms the linear backbone and the functional end-groups.

Solvent:

Frequency: 100 MHz Reference:

triplet (

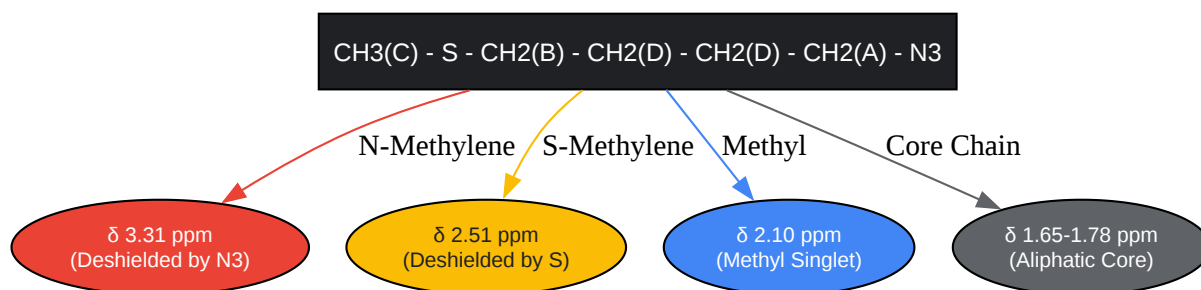
77.16)

Assignment Table

Position	Shift (ppm)	Carbon Type	Assignment Logic
C1	51.1		-carbon to Azide. Highly characteristic shift for primary alkyl azides.
C4	33.8		-carbon to Sulfur.
C2	28.2		Internal methylene (closer to Azide).
C3	26.1		Internal methylene (closer to Sulfur).
C5	15.4		Methyl carbon on Sulfur ().

Structural Visualization & Logic

The following diagram illustrates the correlation between the chemical structure and the assigned NMR signals, visualizing the shielding/deshielding effects.



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Figure 2: NMR Signal Correlation Map. The electron-withdrawing Azide group causes the most significant downfield shift (Red), followed by the Sulfur atom (Yellow).

Experimental Protocol: Standard Characterization

To reproduce the data above, follow this standardized workflow.

Materials

- Sample: ~10-15 mg of **4-(methylthio)butyl azide** (oil).

- Solvent: 0.6 mL

(99.8% D) with 0.03% v/v TMS.

- Tube: 5mm high-precision NMR tube.

Method

- Preparation: Dissolve the oily residue in

. Ensure the solution is homogenous. If the solution is cloudy, filter through a small plug of glass wool (salt byproducts from the azide reaction are insoluble in chloroform).

- Acquisition (^1H):

- Pulse angle: 30° or 90° .

- Relaxation delay (

): 1.0 - 2.0 seconds (sufficient for alkyl protons).

- Scans: 16 (high concentration allows few scans).

- Spectral Width: -2 to 14 ppm.

- Acquisition (^{13}C):

- Decoupling: Proton-decoupled (CPD).

- Relaxation delay: 2.0 seconds.
- Scans: 256-512 (Carbon sensitivity is lower).
- Processing:
 - Apply an exponential window function (LB = 0.3 Hz) for 1H.
 - Reference the spectrum to the residual peak at 7.26 ppm.

References

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